

Essential Safety and Operational Guide for Handling 1-Pentyne

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Compound of Interest

Compound Name: 1-Pentyne

Cat. No.: B049018

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This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **1-Pentyne**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations and mitigate risks associated with this chemical.

Chemical Identification and Hazard Summary

1-Pentyne is a highly flammable, colorless liquid that poses significant health and safety risks. [1][2][3] It is crucial to understand its properties and hazards before handling.

Table 1: Physical and Chemical Properties of **1-Pentyne**

Property	Value
CAS Number	627-19-0
Molecular Formula	C5H8
Molecular Weight	68.12 g/mol
Appearance	Colorless liquid
Boiling Point	40 °C (104 °F)[3]
Melting Point	-106 to -105 °C (-159 to -157 °F)[3]
Flash Point	-20 °C (-4 °F) (closed cup)[3]
Density	0.691 g/mL at 25 °C (77 °F)[3]
Vapor Pressure	436 - 467 hPa at 20 °C (68 °F)[2][3]
Water Solubility	1.05 g/L at 25 °C[3]

Table 2: GHS Hazard Classifications for **1-Pentyne**

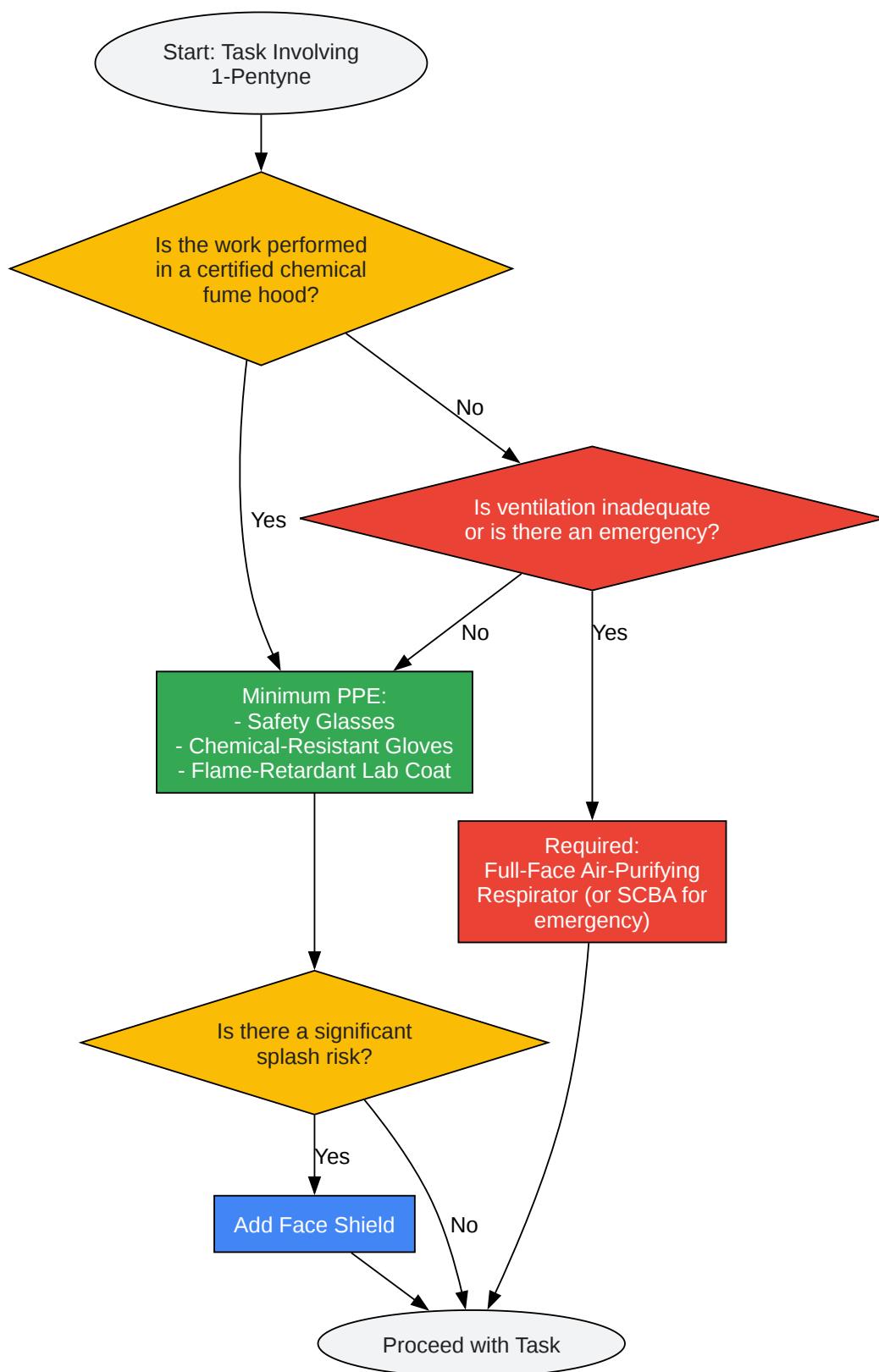
Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor.[1][4]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways.[1][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][4][5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[1][4][5]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation.[4][5][6]

Personal Protective Equipment (PPE) Protocol

A thorough risk assessment is required before handling **1-Pentyne** to ensure the appropriate level of PPE is selected. The type of protective equipment must be chosen based on the concentration and amount of the dangerous substance at the specific workplace.[3]

Required PPE

- Eye and Face Protection: At a minimum, chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166 are required.[5] For tasks with a higher risk of splashing, a face shield must be worn in addition to safety glasses.[3]
- Skin and Body Protection:
 - Gloves: Chemical-resistant gloves are mandatory. While specific breakthrough times for **1-Pentyne** are not listed, nitrile or neoprene gloves are generally recommended for irritants and flammable liquids. Always inspect gloves for tears or holes before use.
 - Lab Coat/Clothing: A flame-retardant, anti-static lab coat or coveralls made of a material like Nomex® should be worn.[3][7] Ensure clothing provides full coverage of the arms and body.
- Respiratory Protection:
 - All work with **1-Pentyne** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][5]
 - If engineering controls are insufficient or for emergency situations, respiratory protection is necessary. A full-face respirator with multi-purpose combination (US) or type AXBEK (EN 14387) respirator cartridges is recommended.[3] For situations where a respirator is the only form of protection, a full-face supplied-air respirator should be used.[3]

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Caption: PPE selection workflow for handling **1-Pentyne**.

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent accidents.

Operational Plan: Step-by-Step Handling

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Locate the nearest emergency eyewash station and safety shower.[\[5\]](#)
- Ventilation: Move the required quantity of **1-Pentyne** into a certified chemical fume hood.
- Grounding: To prevent ignition from static electricity, ground and bond the container and receiving equipment during transfers.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Tools: Use only non-sparking tools and explosion-proof equipment.[\[4\]](#)[\[5\]](#)
- Avoidance: Avoid breathing vapors or mists.[\[3\]](#)[\[5\]](#) Prevent contact with skin and eyes. Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#) Smoking is strictly prohibited in the handling area.[\[4\]](#)
- Closure: After use, ensure the container is tightly closed.[\[3\]](#)[\[5\]](#)

Storage Plan

- Store **1-Pentyne** in a cool, dry, and well-ventilated area designated for flammable liquids.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Keep containers tightly sealed and upright to prevent leakage.[\[3\]](#)
- Store away from incompatible materials such as strong acids, strong bases, and oxidizing agents.[\[5\]](#)[\[9\]](#)

Emergency and First Aid Plans

Immediate and appropriate action is vital in an emergency.

First Aid Measures

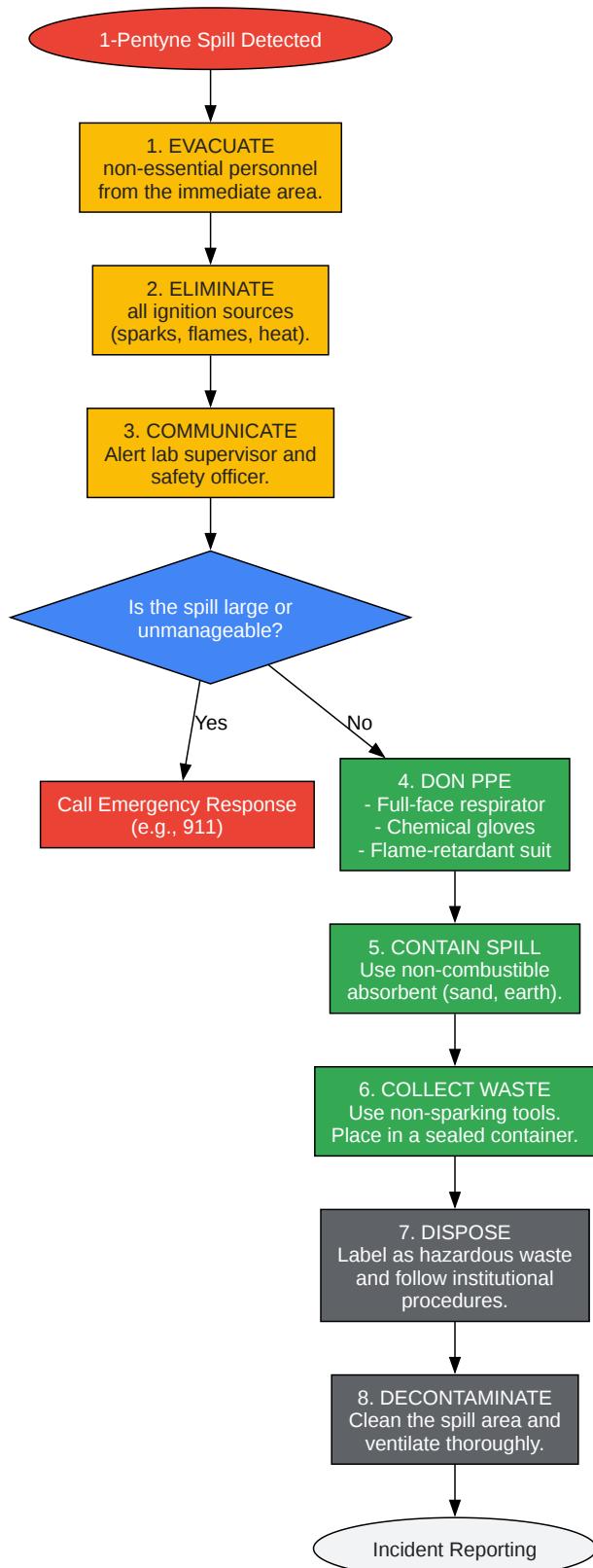
- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[3][4]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water and soap for at least 15 minutes. If skin irritation occurs, seek medical attention.[3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do.[4][5] Continue rinsing and seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting, as this is an aspiration hazard.[3][4] Never give anything by mouth to an unconscious person. Rinse their mouth with water and call a poison control center or doctor immediately.[3][4]

Spill Response and Disposal Plan

A clear and practiced spill response plan is essential.

Spill Response Protocol

- Evacuate and Isolate: Immediately evacuate all non-essential personnel from the spill area. Isolate the leak or spill area for at least 50 meters (150 feet) in all directions.[9]
- Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces) from the immediate vicinity.[3][9]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, prevent further leakage or spillage if it is safe to do so.[3] Use non-combustible absorbent materials like sand, earth, or vermiculite to contain the spill.[3] Do not allow the product to enter drains or waterways.[3]
- Collection: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[9]

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